

A Technical Guide to the Foundational Research of the Cotapp Test

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Compound of Interest

Compound Name:	Cotapp
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Audience: Researchers, scientists, and drug development professionals.

Preamble: This document provides an in-depth technical overview of the foundational research and methodology of the Cognitive Task Application (**Cotapp**), a digital test battery designed to assess attention, information processing, and executive functions in children.

Introduction to the Cotapp Test

The Cognitive Task Application (**Cotapp**) is a computerized test developed to provide a detailed profile of a child's cognitive strengths and weaknesses.^{[1][2][3]} It is designed for children with a mental age of 6 to 12 years and aims to measure various cognitive domains in approximately 35 minutes.^{[4][5]} The test is presented as a game-like interface to engage children, with a character named '**Cotapp**' guiding them through the tasks.^{[1][5]} The **Cotapp** is intended to be a more efficient and child-friendly alternative to traditional paper-and-pencil neuropsychological tests.^{[1][4]} It is used by psychologists and (ortho)pedagogues in various settings, including mental healthcare, private practices, and schools.^[4]

The development of the **Cotapp** was motivated by the need for a standardized, reliable, and valid instrument to measure cognitive functions in children with developmental and learning problems, such as ADHD.[1][6] The test is adaptive to the child's pace, making it suitable for children with varying processing speeds.[4][5]

Core Cognitive Domains Assessed

The **Cotapp** test is structured to evaluate several key cognitive domains through a series of tasks, referred to as "blocks". The primary domains assessed include:

- Processing Speed: The speed and accuracy of responding to stimuli.
- Attention: The ability to sustain focus and selectively attend to relevant information.
- Executive Control: Higher-order cognitive processes including inhibition, cognitive flexibility, and working memory.
- (Working) Memory: The ability to hold and manipulate information over a short period.
- Learning Speed: The rate at which a child's performance improves with practice.
- Behavior during the task: This includes aspects like motivation and response to feedback.[4]

The **Cotapp** generates 22 basic and 46 specialized outcome parameters from these domains.
[1][2][3][7]

Foundational Research: The Normative and Validation Study

The primary foundational research for the **Cotapp** is detailed in the 2020 publication by Rommelse, N., et al., titled "De Cognitieve Test Applicatie (**COTAPP**): geavanceerde computertest voor het meten van aandacht, informatieverwerking en executieve functies bij kinderen" (The Cognitive Task Application (**COTAPP**): an advanced computer test for measuring attention, information processing and executive functions in children).

Objective: To establish normative data and assess the reliability and validity of the **Cotapp** test.

Participants:

- Normative Sample: A representative group of 1,032 Dutch children.[3][7]
- Validity Group: 79 children with a diagnosis of ADHD.[3][7]
- Test-Retest Reliability Group: A total of 127 children participated in a retest.[3][7]

Procedure:

- Individual Administration: The **Cotapp** was administered individually in a quiet, low-stimulus environment.[4]
- Standardized Instructions: Children received standardized instructions from the on-screen character '**Cotapp**' before each of the seven test blocks.[1][4] A brief practice session was included for each task.[4]
- Test Duration: The entire test battery was completed in approximately 30-40 minutes.[4]
- Data Collection: The test was administered on a laptop with an internet connection.[4] Raw data, including every key press and response time, was automatically recorded.[1][4]
- Observer-rated behavior: During the test, the test leader could use an observation form to register the child's motor and verbal restlessness.[4] Standardized coaching rules were in place for children who required extra encouragement.[4]

Data Analysis:

- Norming: Continuous norming using the Box-Cox Power Exponential model was applied to the data from the normative sample to generate precise norm scores.[7]
- Reliability: Split-half reliability and test-retest reliability were calculated for the outcome parameters.[1][2][3][7]
- Validity: The performance of the ADHD group was compared to the normative sample. Associations between **Cotapp** parameters and other measures such as intelligence and academic achievement were also examined.[1][2][3][7]

Quantitative Data from Foundational Research

The following tables summarize the key quantitative findings from the foundational validation study of the **Cotapp**.

Table 1: Participant Demographics in the Foundational Study

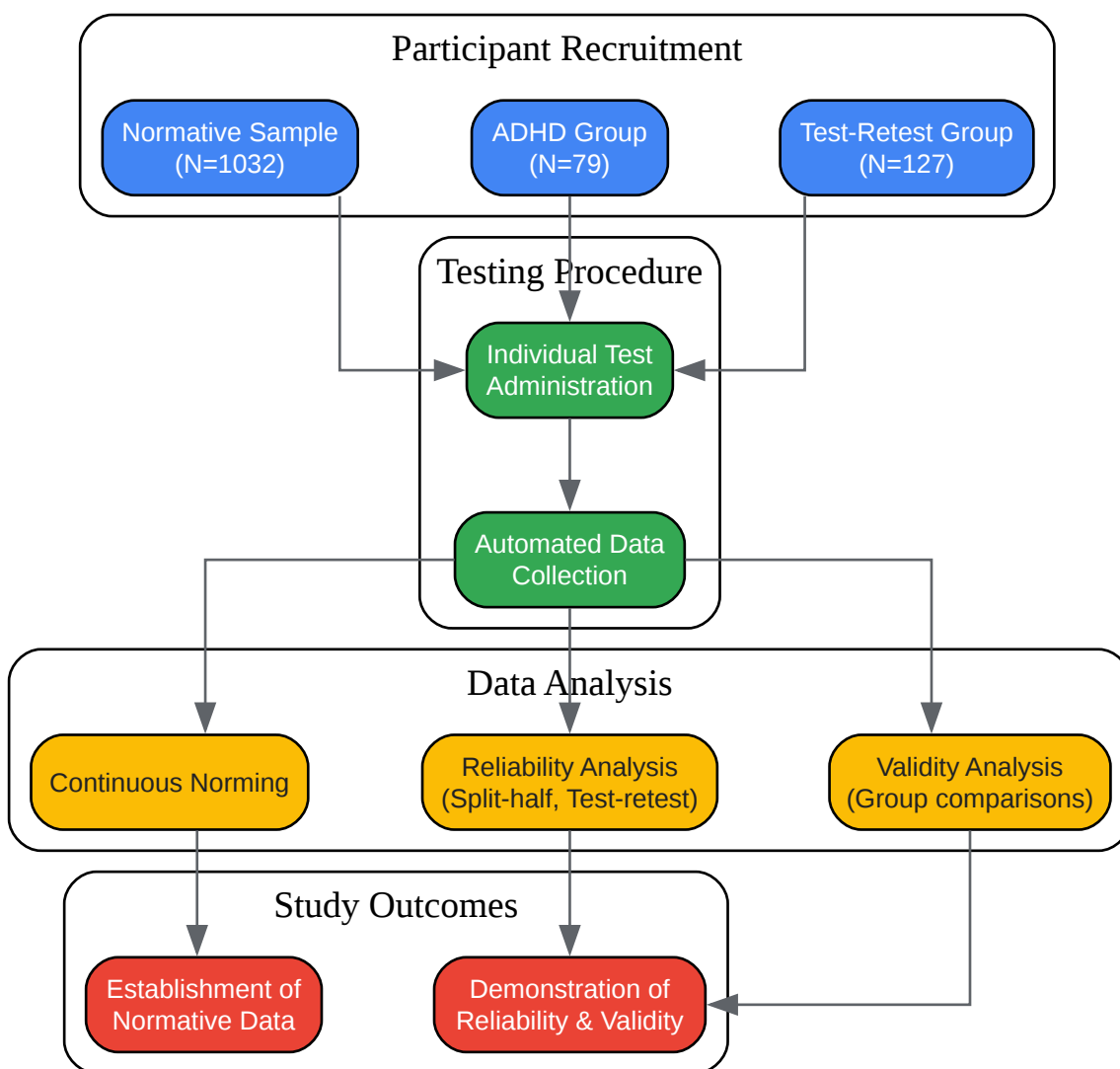
Group	Number of Participants (N)	Key Characteristics
Normative Sample	1,032	Representative sample of Dutch children.
ADHD Validity Group	79	Children diagnosed with ADHD.
Test-Retest Reliability Group	127	A subset of children who were re-tested.

Table 2: Summary of Reliability and Validity Findings

Metric	Finding
Split-Half Reliability	Strong for most of the basic outcome parameters. [1] [2] [3] [7]
Test-Retest Reliability	Correlations ranged from moderate to strong for the basic parameters. [1] [2] [3] [7]
Construct Validity	The test showed significant associations with intelligence, academic performance, and ADHD. [1] [2] [3] [7]

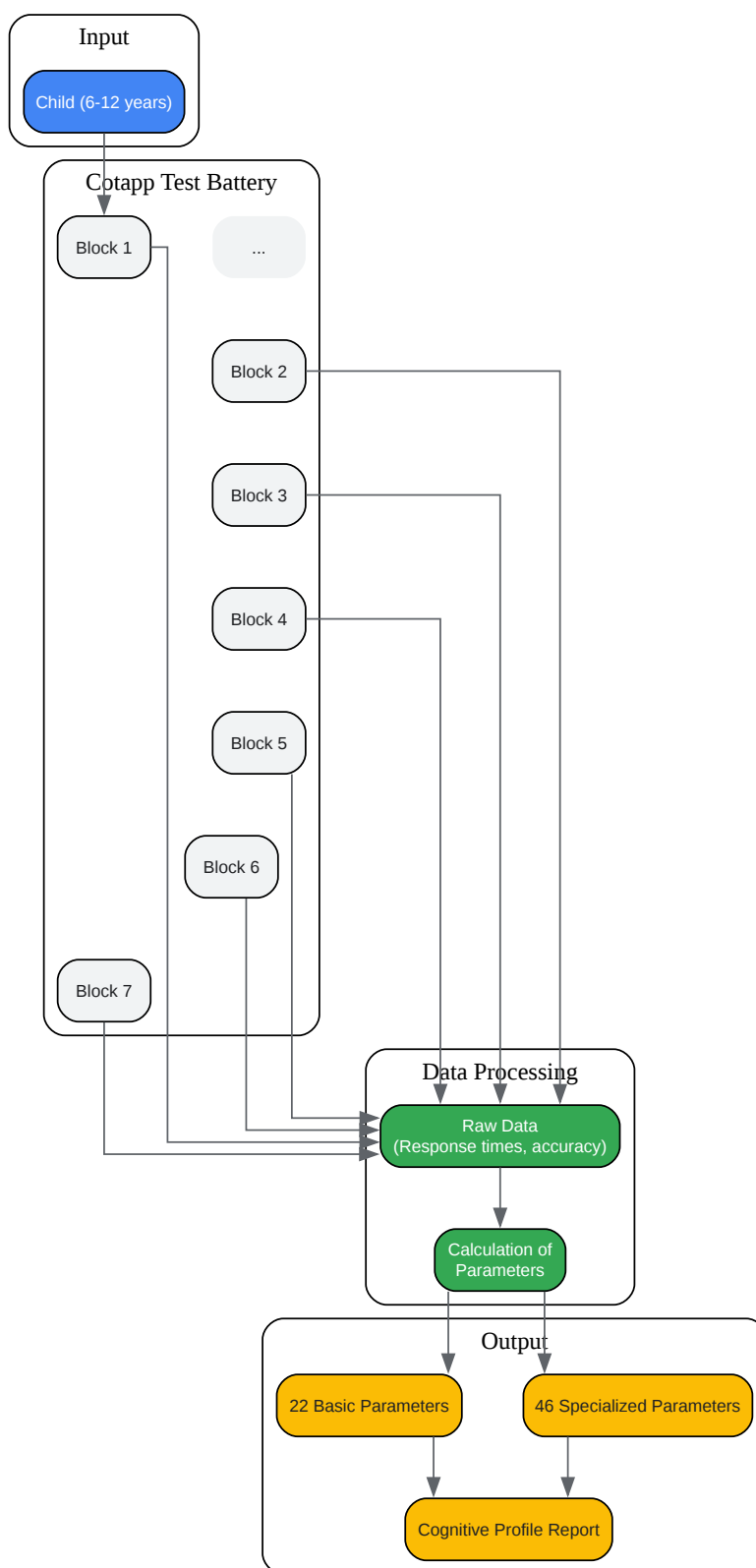
Experimental Workflow and Logical Relationships

As the **Cotapp** is a cognitive assessment tool, diagrams of molecular signaling pathways are not directly applicable. Instead, the following diagrams illustrate the experimental workflow of the foundational study and the logical structure of the **Cotapp** test.



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Caption: Experimental workflow of the **Cotapp** foundational study.



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Caption: Logical structure of the **Cotapp** test administration and data output.

Conclusion

The foundational research on the **Cotapp** test establishes it as a reliable and valid instrument for assessing cognitive functions in children. The comprehensive normative data allows for the accurate comparison of an individual child's performance to their peers. For researchers and drug development professionals, the **Cotapp** offers a standardized and efficient method for quantifying cognitive endpoints in pediatric populations, particularly in studies related to neurodevelopmental disorders. The detailed parameterization of cognitive functions can provide nuanced insights into the cognitive effects of interventions.

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